

safety and handling of 5,7-Dichloroimidazo[1,2-a]pyrimidine

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Compound of Interest

Compound Name: 5,7-Dichloroimidazo[1,2-a]pyrimidine

Cat. No.: B022571

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An In-Depth Technical Guide to the Safe Handling and Application of **5,7-Dichloroimidazo[1,2-a]pyrimidine**

Introduction

5,7-Dichloroimidazo[1,2-a]pyrimidine is a halogenated heterocyclic compound built upon the imidazo[1,2-a]pyrimidine scaffold. This core structure is of significant interest to the scientific community, particularly in medicinal chemistry and drug development, because it acts as a bioisostere of natural purines and is featured in numerous biologically active molecules.^{[1][2]} The imidazo[1,2-a]pyrimidine framework is the foundation for a wide array of compounds demonstrating pharmacological properties, including anticancer, antiviral, antimicrobial, and anti-inflammatory activities.^{[3][4][5]}

The two chlorine atoms on the pyrimidine ring of **5,7-Dichloroimidazo[1,2-a]pyrimidine** are key reactive sites, making the molecule a versatile building block for synthesizing more complex chemical libraries.^[6] This reactivity, however, necessitates a thorough understanding of its chemical properties and potential hazards to ensure safe handling.

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **5,7-Dichloroimidazo[1,2-a]pyrimidine**. It details critical safety protocols, handling procedures, storage requirements, and disposal guidelines, grounded in an understanding of the compound's reactivity. Furthermore, it explores its utility in chemical synthesis, offering practical insights for its application in a research environment.

Compound Profile and Physicochemical Properties

A clear understanding of the fundamental properties of a chemical is the first step toward safe and effective utilization. The key identifiers and physicochemical properties of **5,7-Dichloroimidazo[1,2-a]pyrimidine** are summarized below.

Property	Value	Source(s)
IUPAC Name	5,7-dichloroimidazo[1,2-a]pyrimidine	[7]
CAS Number	57473-32-2	[6][7]
Molecular Formula	C ₆ H ₃ Cl ₂ N ₃	[7][8]
Molecular Weight	188.01 g/mol	[7][8]
Appearance	White solid	[9]
Canonical SMILES	<chem>C1=CN2C(=CC(=NC2=N1)Cl)Cl</chem>	[7]
InChIKey	WMHORUUVAKBDSV-UHFFFAOYSA-N	[7]

Comprehensive Safety and Hazard Management

5,7-Dichloroimidazo[1,2-a]pyrimidine is classified as a hazardous substance. Strict adherence to safety protocols is mandatory to prevent exposure and ensure a safe laboratory environment.

Hazard Identification

The compound is categorized under several GHS (Globally Harmonized System) hazard classes.[7] Understanding these classifications is crucial for recognizing the potential risks.

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation (Cat. 2A)	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exp.)	H335	May cause respiratory irritation

These hazards dictate the necessity for controlled handling. Accidental ingestion can be harmful, skin contact will likely cause irritation, and eye exposure can result in serious damage. [7] The dust is irritating to the respiratory tract, making inhalation a primary route of exposure to avoid.[7]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. Engineering controls form the first line of defense, supplemented by mandatory personal protective equipment.

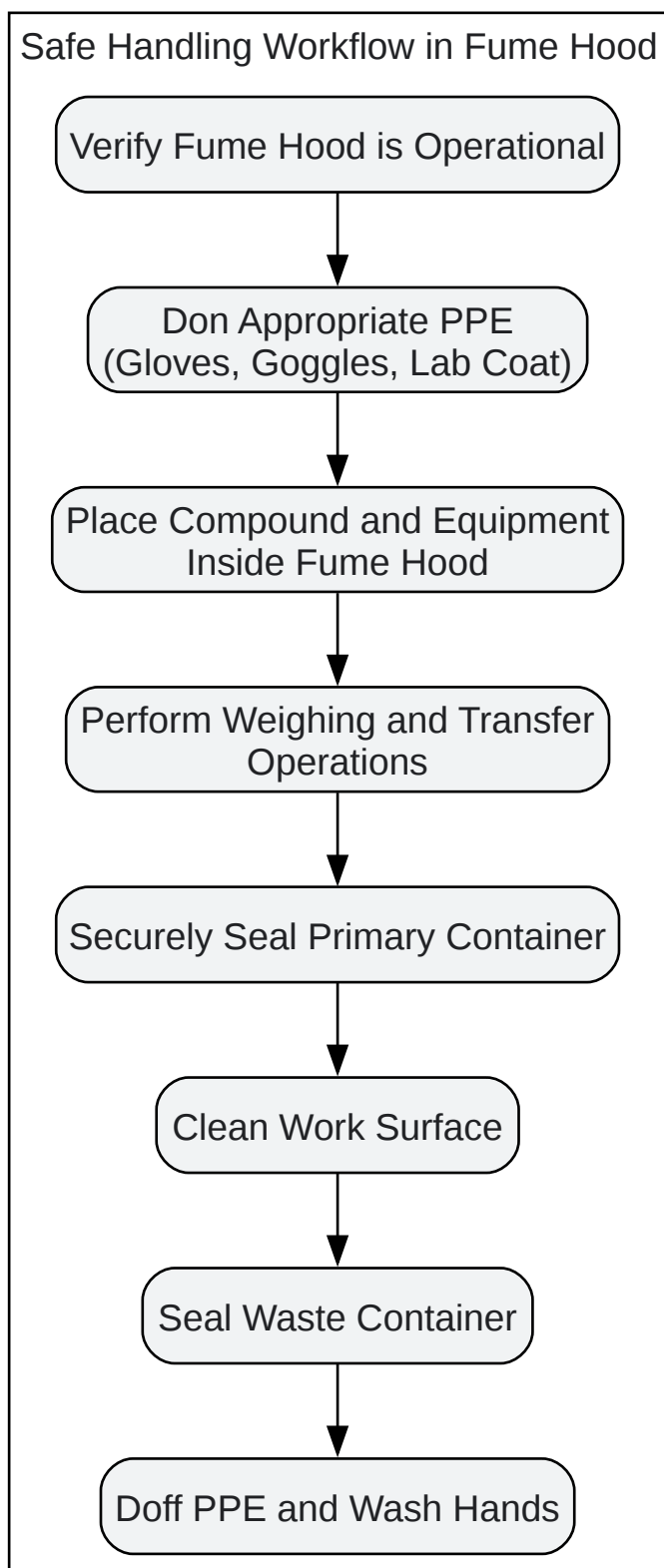
Mandatory Engineering Control: All handling of **5,7-Dichloroimidazo[1,2-a]pyrimidine**, including weighing, transfers, and preparation of solutions, must be conducted within a certified chemical fume hood.[10] This is the primary method to mitigate the risk of inhaling irritating dust particles (H335).

Personal Protective Equipment (PPE) Protocol:

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for tears or punctures before use. The causality is direct: gloves provide a physical barrier to prevent skin contact and subsequent irritation (H315).[11][12]
- **Eye Protection:** Wear chemical safety goggles or a face shield. Standard safety glasses are insufficient. This is critical to prevent airborne particles from causing serious eye irritation

(H319).[11][13]

- Body Protection: A fully buttoned laboratory coat must be worn to protect against accidental skin contact.[11]
- Respiratory Protection: While working in a fume hood should be sufficient, a NIOSH-approved respirator may be required for large-scale work or spill cleanup. Consult your institution's Environmental Health and Safety (EHS) department.



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Caption: Logical workflow for safely handling the compound.

First Aid Protocols

In the event of accidental exposure, immediate and correct first aid is critical.

- **Inhalation:** If dust is inhaled, immediately move the affected person to fresh air and keep them comfortable for breathing.[\[10\]](#)[\[11\]](#) If symptoms such as coughing or shortness of breath persist, seek medical attention.
- **Skin Contact:** Take off all contaminated clothing immediately.[\[11\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes.[\[10\]](#)[\[13\]](#) If irritation develops or persists, seek medical attention.
- **Eye Contact:** Immediately rinse the eyes cautiously with water for several minutes.[\[11\]](#) If contact lenses are present, remove them if it is easy to do so and continue rinsing for at least 15 minutes.[\[10\]](#)[\[13\]](#) Seek immediate medical attention.
- **Ingestion:** If the compound is swallowed, rinse the mouth thoroughly with water. Do NOT induce vomiting.[\[10\]](#) Call a poison control center or a doctor immediately for guidance.[\[11\]](#)

Spill and Emergency Procedures

- **Minor Spills (in a fume hood):**
 - Ensure PPE is worn.
 - Wipe up the spill with an inert absorbent material (e.g., vermiculite, dry sand).
 - Collect the contaminated material into a sealable, labeled container for hazardous waste.[\[12\]](#)
 - Clean the spill area with soap and water.
- **Major Spills (outside of a fume hood):**
 - Evacuate the immediate area.
 - Alert colleagues and notify your supervisor and institutional EHS.

- Prevent entry into the contaminated area.
- Await response from trained emergency personnel.

Storage and Disposal

Proper storage is vital for maintaining the compound's integrity and preventing accidental release.

Storage Protocols

- General Conditions: Store in a cool, dry, and well-ventilated place away from direct sunlight.
[10]
- Container: Keep the container tightly closed to prevent absorption of moisture.[13]
- Inert Atmosphere: For long-term storage and to maintain the highest purity, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent potential degradation.
[10]
- Temperature: While room temperature storage is acceptable for short periods, refrigeration at 2-8°C is often recommended for long-term stability.[9] For solutions in solvents like DMSO, storage at -20°C or -80°C is advisable to prevent degradation.[14]

Incompatible Materials

Segregate **5,7-Dichloroimidazo[1,2-a]pyrimidine** from the following classes of chemicals to avoid hazardous reactions:

- Strong oxidizing agents[10][13]
- Strong acids[10][13]
- Strong bases[10]

Contact with these substances can lead to decomposition or vigorous, potentially dangerous reactions.

Waste Disposal

All waste containing **5,7-Dichloroimidazo[1,2-a]pyrimidine**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed, and appropriate container.
- Dispose of the waste through a licensed and approved waste disposal facility, following all local, state, and federal regulations.^{[10][13]} Do not dispose of it in standard trash or down the drain.

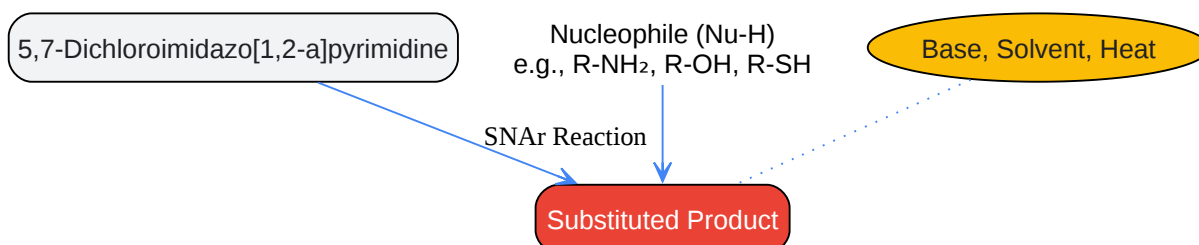
Chemical Reactivity and Synthetic Utility

The value of **5,7-Dichloroimidazo[1,2-a]pyrimidine** in drug discovery stems from its defined reactivity, which allows it to serve as a versatile synthetic intermediate.

Core Reactivity: Nucleophilic Aromatic Substitution (S_NAr)

The imidazo[1,2-a]pyrimidine ring system is electron-deficient. This electronic nature, combined with the electron-withdrawing properties of the chlorine atoms, makes the C5 and C7 positions susceptible to Nucleophilic Aromatic Substitution (S_NAr). This is the compound's most significant mode of reactivity for drug development professionals.

In an S_NAr reaction, a nucleophile (e.g., an amine, alcohol, or thiol) attacks the carbon atom bearing a chlorine, leading to the displacement of the chloride ion. This reaction provides a powerful and reliable method for introducing a wide range of functional groups and building molecular complexity, enabling the exploration of structure-activity relationships (SAR).



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